

Navigating the ADAM17 Antibody Landscape: A Comparative Guide to Cross-Reactivity

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Compound of Interest

Compound Name: A,17
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For researchers, scientists, and drug development professionals, selecting a highly specific antibody is paramount for generating reliable and reproducible data. This guide provides a comparative assessment of commercially available antibodies targeting A Disintegrin and Metalloproteinase 17 (ADAM17), with a focus on their cross-reactivity with other ADAM family members. The information presented herein is compiled from publicly available datasheets and peer-reviewed publications to aid in the selection of the most appropriate antibody for your research needs.

ADAM17, also known as Tumor Necrosis Factor- α Converting Enzyme (TACE), is a key sheddase involved in the processing of a wide array of cell surface proteins, including cytokines like TNF α , growth factor receptors such as the Epidermal Growth Factor Receptor (EGFR) ligands, and adhesion molecules. Its central role in various signaling pathways makes it a crucial target in studies of inflammation, cancer, and developmental biology. Given the high degree of structural homology among the ADAM family of metalloproteases, the potential for antibody cross-reactivity is a significant concern that can lead to misinterpretation of experimental results.

Comparative Analysis of Commercial ADAM17 Antibodies

To facilitate an informed decision, the following tables summarize the key features and available cross-reactivity data for several commercially available ADAM17 antibodies. It is important to note that direct head-to-head comparative studies are limited, and much of the available data is generated by the manufacturers or in studies focused on a single antibody.

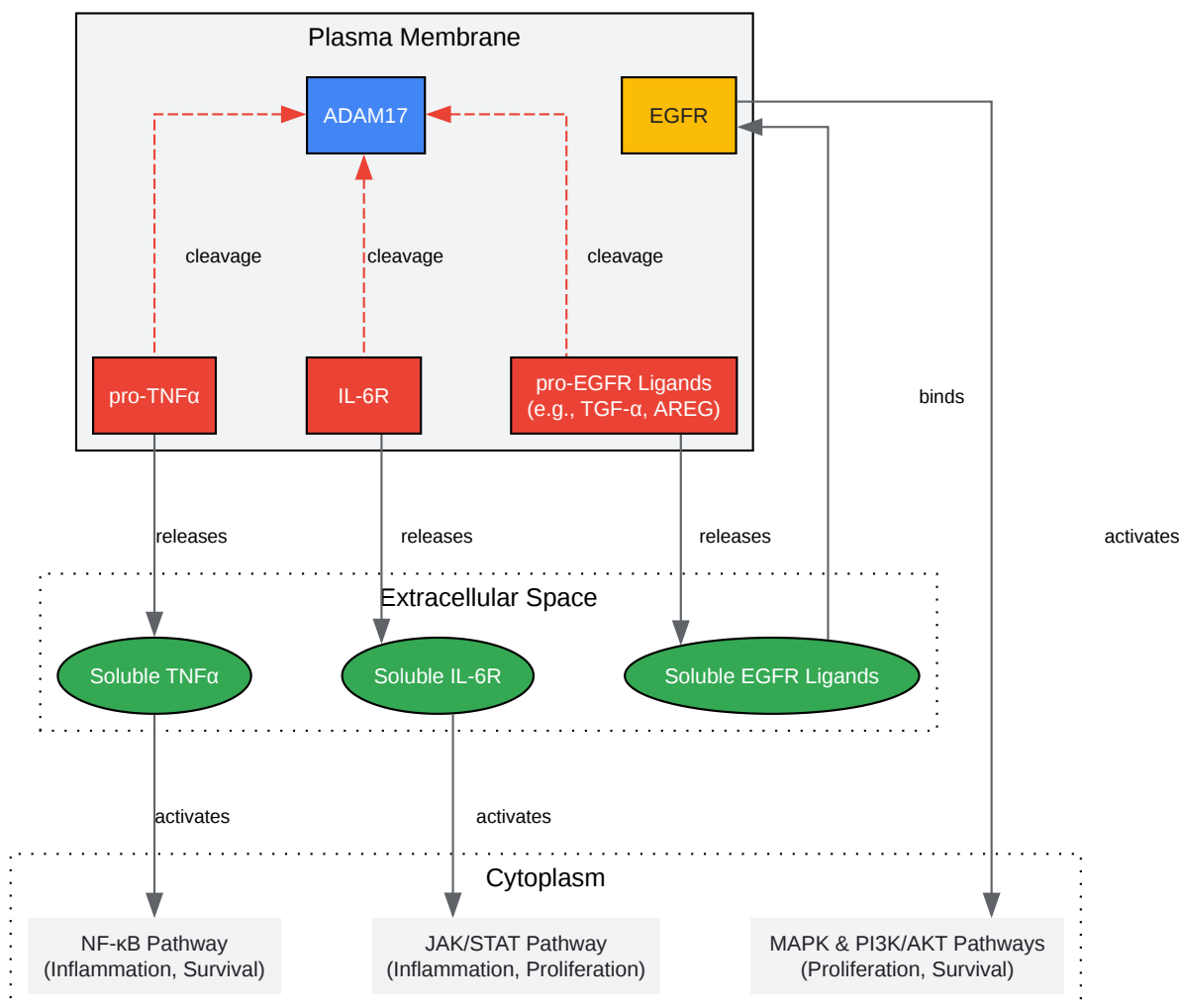
Antibody (Supplier, Cat. No.)	Type	Host	Immunogen	Validated Application s	Known Cross- Reactivity Data
MAB9301- 100 (R&D Systems)	Monoclonal (Clone 111633)	Mouse	Recombinant human TACE/ADAM 17 ectodomain (Pro18- Asn671)	Western Blot, ELISA, Flow Cytometry, Immunocytochemistry, Immunoprecipitation	<5% cross-reactivity with recombinant human ADAM8, ADAM9, ADAM15, and recombinant mouse ADAM10 in direct ELISA.
ab39162 (Abcam)	Polyclonal	Rabbit	Synthetic peptide within Human ADAM17	Western Blot, Immunoprecipitation, IHC-P, ICC/IF	States that it "does not react with other ADAMs," but specific supporting data is not provided on the datasheet.
D8 and D5 clones (Described in Research)	Monoclonal (Fab)	-	Recombinant human ADAM17 ectodomain	ELISA	Did not bind to ADAM10 or ADAM19 in ELISA-based screening. [1]
PA5-27395 (Thermo)	Polyclonal	Rabbit	Recombinant protein encompassin	Western Blot, IHC-P	Specific cross-reactivity data

Fisher Scientific)			g a sequence within the intracellular domain of human ADAM17		with other ADAM family members is not provided.
24620-1-AP (Proteintech)	Polyclonal	Rabbit	Recombinant human ADAM17 protein (amino acids 215-564)	Western Blot, IHC, ELISA	Specific cross-reactivity data with other ADAM family members is not provided.
29948-1-AP (Proteintech)	Polyclonal	Rabbit	Recombinant human ADAM17 protein (amino acids 693-824)	Western Blot, IF, ELISA	Specific cross-reactivity data with other ADAM family members is not provided.

Note: The absence of specific cross-reactivity data for some polyclonal antibodies necessitates a cautious approach. While these antibodies are validated for various applications, their specificity against other ADAM family members has not been explicitly published by the manufacturers.

Understanding ADAM17 Signaling Pathways

ADAM17 plays a critical role in regulating multiple signaling cascades by cleaving and releasing the ectodomains of various transmembrane proteins. This shedding event can either activate or inactivate signaling pathways, depending on the substrate. The diagram below illustrates some of the key signaling pathways initiated by ADAM17 activity.



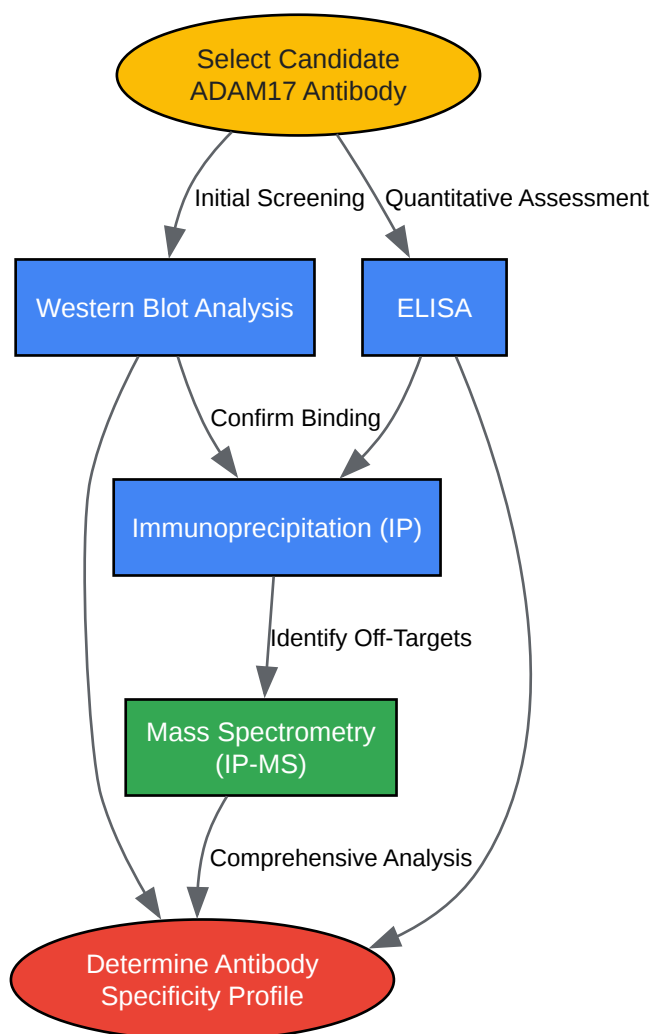
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Figure 1: Simplified ADAM17 signaling pathways.

Experimental Workflow for Cross-Reactivity Assessment

To rigorously assess the cross-reactivity of an ADAM17 antibody, a multi-faceted approach employing several standard laboratory techniques is recommended. The following diagram

outlines a logical workflow for such an assessment.



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Figure 2: Experimental workflow for antibody cross-reactivity assessment.

Detailed Experimental Protocols

The following are detailed methodologies for the key experiments cited in the workflow for assessing ADAM17 antibody cross-reactivity.

Western Blot Protocol for Specificity Screening

This protocol is designed to assess the binding of an ADAM17 antibody to a panel of recombinant ADAM family proteins or cell lysates overexpressing individual ADAMs.

a. Sample Preparation:

- **Recombinant Proteins:** Reconstitute recombinant human ADAM10, ADAM12, ADAM15, ADAM17, and ADAM19 proteins according to the manufacturer's instructions. Prepare working solutions at a concentration of 100 ng/μL in a suitable buffer.
- **Cell Lysates:** Culture HEK293T cells and transiently transfect them with expression vectors for individual human ADAM family members. After 48 hours, lyse the cells in RIPA buffer supplemented with protease inhibitors. Determine the protein concentration of each lysate using a BCA assay.

b. Gel Electrophoresis and Transfer:

- Load 20-30 μg of each cell lysate or 100 ng of each recombinant protein per well onto a 4-12% Bis-Tris SDS-PAGE gel.
- Include a pre-stained protein ladder to monitor migration.
- Run the gel at 150V for 1-1.5 hours until the dye front reaches the bottom.
- Transfer the separated proteins to a PVDF membrane using a wet or semi-dry transfer system.

c. Immunoblotting:

- Block the membrane with 5% non-fat dry milk or 5% BSA in Tris-buffered saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.
- Incubate the membrane with the primary ADAM17 antibody at the manufacturer's recommended dilution in the blocking buffer overnight at 4°C with gentle agitation.
- Wash the membrane three times for 10 minutes each with TBST.
- Incubate with an HRP-conjugated secondary antibody (e.g., anti-rabbit or anti-mouse IgG) diluted in blocking buffer for 1 hour at room temperature.
- Wash the membrane three times for 10 minutes each with TBST.

- Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot using a chemiluminescence imaging system. A specific antibody should only produce a band at the expected molecular weight for ADAM17.

ELISA Protocol for Quantitative Cross-Reactivity Assessment

This direct ELISA protocol quantifies the binding of the ADAM17 antibody to a panel of immobilized ADAM family proteins.

a. Plate Coating:

- Dilute recombinant human ADAM10, ADAM12, ADAM15, ADAM17, and ADAM19 to a final concentration of 1 µg/mL in PBS.
- Add 100 µL of each protein solution to separate wells of a 96-well high-binding microplate.
- Incubate the plate overnight at 4°C.

b. Blocking:

- Wash the plate three times with 200 µL of PBS with 0.05% Tween-20 (PBST) per well.
- Add 200 µL of blocking buffer (e.g., 1% BSA in PBST) to each well and incubate for 2 hours at room temperature.

c. Antibody Incubation and Detection:

- Wash the plate three times with PBST.
- Add 100 µL of the primary ADAM17 antibody, serially diluted in blocking buffer, to each well.
- Incubate for 2 hours at room temperature.
- Wash the plate three times with PBST.
- Add 100 µL of an HRP-conjugated secondary antibody, diluted in blocking buffer, to each well and incubate for 1 hour at room temperature.

- Wash the plate five times with PBST.
- Add 100 µL of TMB substrate to each well and incubate in the dark for 15-30 minutes.
- Stop the reaction by adding 50 µL of 1M H₂SO₄.
- Read the absorbance at 450 nm using a microplate reader. The signal intensity is proportional to the amount of antibody bound. Cross-reactivity can be calculated as a percentage of the signal obtained for the target protein (ADAM17).

Immunoprecipitation (IP) Protocol for Target Confirmation

This protocol is used to confirm that the antibody can specifically pull down endogenous or overexpressed ADAM17 from a complex protein mixture.

a. Lysate Preparation:

- Prepare cell lysates from a cell line known to express ADAM17 (e.g., U-937 or transfected HEK293T cells) using a non-denaturing lysis buffer (e.g., 1% NP-40 in TBS with protease inhibitors).
- Pre-clear the lysate by incubating with protein A/G agarose or magnetic beads for 1 hour at 4°C to reduce non-specific binding.

b. Immunoprecipitation:

- Incubate 500 µg to 1 mg of pre-cleared lysate with 1-5 µg of the ADAM17 antibody (or a corresponding isotype control antibody) for 2-4 hours or overnight at 4°C with gentle rotation.
- Add 20-30 µL of protein A/G beads to the lysate-antibody mixture and incubate for another 1-2 hours at 4°C.

c. Washing and Elution:

- Pellet the beads by centrifugation and discard the supernatant.
- Wash the beads three to five times with ice-cold lysis buffer.

- Elute the immunoprecipitated proteins by resuspending the beads in 2X Laemmli sample buffer and boiling for 5-10 minutes.

d. Analysis:

- Analyze the eluted proteins by Western blot using the same or a different ADAM17 antibody. A specific antibody will show a band for ADAM17 in the IP lane but not in the isotype control lane.

By employing these rigorous experimental procedures, researchers can confidently assess the cross-reactivity of commercially available ADAM17 antibodies and select the most suitable reagent for their specific research applications, thereby ensuring the accuracy and validity of their findings.

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References

- [1. Inhibitory monoclonal antibody targeting ADAM17 expressed on cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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